

N-Ethylethylenediamine: A Comprehensive Technical Review of its Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name: *N-Ethylethylenediamine*

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Abstract

N-Ethylethylenediamine (NEED), a key organic intermediate, has played a significant, albeit often behind-the-scenes, role in the advancement of chemical and pharmaceutical industries. Characterized by its dual primary and secondary amine functional groups, this versatile molecule has been instrumental as a building block in the synthesis of a wide array of more complex compounds. This technical guide provides an in-depth exploration of the historical context of its emergence, a detailed overview of its various synthetic methodologies with comparative data, and a summary of its principal applications. Experimental protocols for key synthetic routes are presented, alongside visualizations of reaction pathways, to provide a practical resource for laboratory and industrial chemists.

Discovery and Historical Context

While pinpointing a singular moment of discovery for **N-Ethylethylenediamine** is challenging, its emergence is intrinsically linked to the broader exploration of ethylenediamine and its derivatives in the mid-20th century. The foundational chemistry of ethylenediamine, a widely used building block, was well-established by this period, with industrial production methods making it a readily available precursor.

The development of N-substituted ethylenediamines was largely driven by the burgeoning pharmaceutical and polymer industries. A notable patent filed in 1948 by Schering Corporation for "Substituted ethylenediamine derivatives" highlights the active research into this class of compounds for therapeutic applications.^[1] This era of research focused on creating libraries of related molecules to screen for biological activity, and it is within this context that **N-ethylethylenediamine** would have been synthesized and characterized. The antihistaminic properties of many ethylenediamine derivatives, for instance, spurred further investigation into modifications of the parent structure.^[2]

The primary value of **N-ethylethylenediamine** was quickly identified as an intermediate for the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and chelating agents.^{[3][4][5]} Its specific structural features—a primary amine for further reactions and a secondary amine that influences the final product's properties—made it a valuable tool for medicinal chemists.

Physicochemical Properties

N-Ethylethylenediamine is a colorless to light yellow liquid with a characteristic amine-like odor.^[3] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	110-72-5	^{[6][7]}
Molecular Formula	C ₄ H ₁₂ N ₂	^{[6][7]}
Molecular Weight	88.15 g/mol	^{[6][7]}
Density	0.837 g/mL at 25 °C	
Boiling Point	128-130 °C	
Refractive Index	n _{20/D} 1.439	
Flash Point	50°F (10°C)	
Water Solubility	Soluble	^[3]

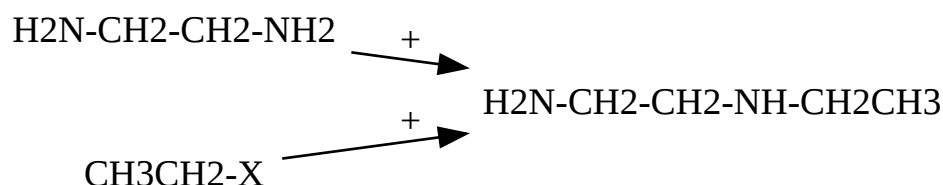
Synthesis of N-Ethylethylenediamine

Several synthetic routes to **N-Ethylethylenediamine** have been developed and patented over the years, each with its own advantages and disadvantages in terms of yield, cost, and environmental impact. The following sections detail some of the most significant methods.

Reaction of Ethylenediamine with an Ethylating Agent

A common and straightforward approach involves the direct N-alkylation of ethylenediamine with an ethyl halide, such as ethyl bromide or ethyl chloride.

Reaction Scheme:



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Figure 1: Synthesis of **N-Ethylethylenediamine** via direct alkylation.

Experimental Protocol (based on patent literature):

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, thermometer, and condenser, charge an excess of anhydrous ethylenediamine.
- **Addition of Ethyl Halide:** Slowly add ethyl halide (e.g., ethyl chloride) to the ethylenediamine. The molar ratio of ethylenediamine to ethyl halide is typically between 2:1 and 5:1 to minimize polysubstitution.
- **Reaction Conditions:** Maintain the reaction temperature between 25°C and 75°C. The reaction is typically stirred for 2 to 6 hours.
- **Neutralization:** After the reaction is complete, neutralize the resulting mixture with an aqueous solution of a strong base, such as sodium hydroxide, to a pH above 10.
- **Workup and Purification:** Separate the organic layer from the aqueous layer. The organic layer is then subjected to fractional distillation to isolate the **N-ethylethylenediamine**.

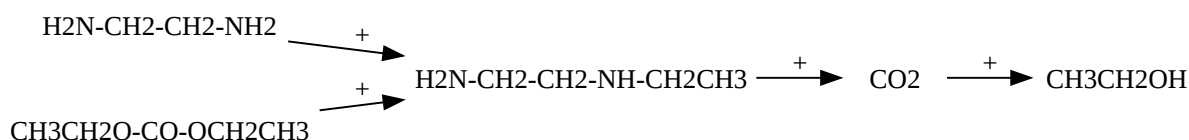
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Reactants	Molar Ratio (EDA:EtX)	Temperature (°C)	Reaction Time (h)	Yield (%)
Ethylenediamine, Ethyl chloride	2-5 : 1	25-75	2-6	Not specified in abstract

Gas-Phase Catalytic Reaction of Ethylenediamine and Diethyl Carbonate

A more recent and greener synthetic approach involves the gas-phase reaction of ethylenediamine with diethyl carbonate over a solid catalyst.[8] This method offers high yields and continuous production capabilities.

Reaction Scheme:



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Figure 2: Gas-phase synthesis from ethylenediamine and diethyl carbonate.

Experimental Protocol (based on patent CN102816071B):[8]

- Catalyst Preparation: NaY molecular sieves (30-50 mesh) are packed into a fixed-bed reactor and activated by dehydration at 300°C for 3 hours under a nitrogen stream.
- Reactant Preparation: Ethylenediamine and diethyl carbonate are mixed in a molar ratio of 2:1.
- Reaction Conditions: The reactor temperature is maintained at 250°C. The reactant mixture is introduced into the reactor with a nitrogen flow rate of 100 ml/min. The mass liquid hourly

space velocity is controlled at 15 h⁻¹.

- **Product Collection:** The gaseous reaction mixture is cooled and condensed to a pale yellow liquid.
- **Purification:** The target product, **N-ethylethylenediamine**, is obtained by extractive rectification. The yield, based on diethyl carbonate, is reported to be 92%, with a purity of 96%.

Reactants	Molar Ratio (EDA:DEC)	Catalyst	Temperature (°C)	Yield (%)	Purity (%)
Ethylenediamine, Diethyl carbonate	2:1	NaY molecular sieve	250	92	96

Other Synthetic Methods

Other reported methods for the synthesis of **N-ethylethylenediamine** include:

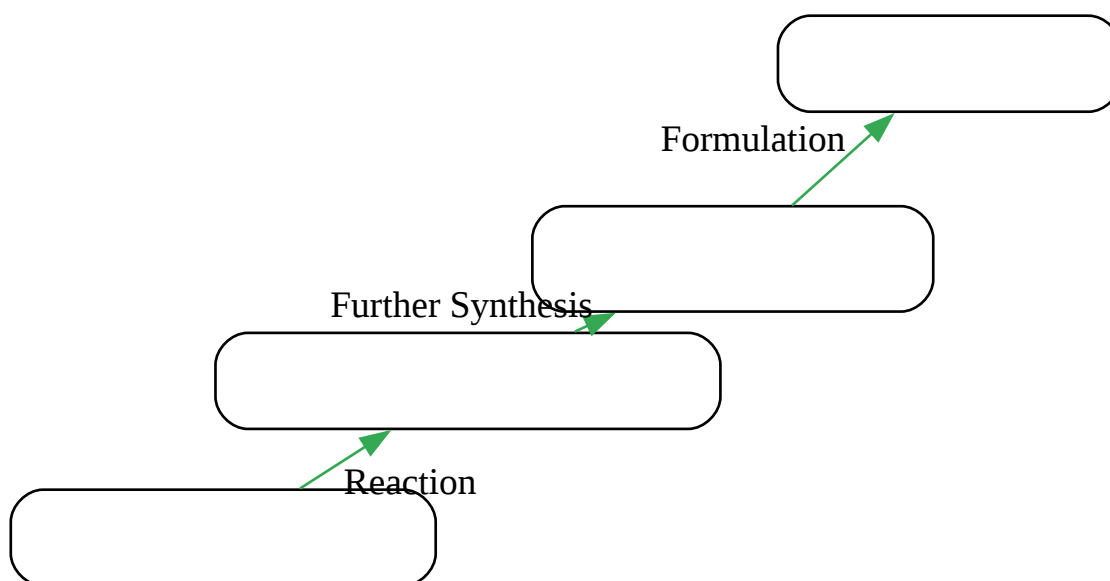
- **Ethanolamine Method:** This involves the reaction of ethanolamine with thionyl chloride followed by reaction with ethylamine. Yields are reported to be in the range of 60-65%.^[8]
- **Reaction of Ethylamine with Ethylenimine:** This method utilizes a metal oxide catalyst in an autoclave at elevated temperature and pressure.^[9]

Applications

The utility of **N-ethylethylenediamine** lies primarily in its role as a versatile intermediate in the synthesis of a variety of commercially important products.

Pharmaceutical Synthesis

N-Ethylethylenediamine is a crucial building block for numerous active pharmaceutical ingredients (APIs).^[4] Its structure is incorporated into drugs across different therapeutic areas. For example, it is a key intermediate in the synthesis of certain antibiotics. The presence of the **N-ethylethylenediamine** moiety can influence the pharmacological properties of the final drug molecule, such as its solubility, bioavailability, and receptor binding affinity.



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Figure 3: Role of **N-Ethylethylenediamine** in drug development.

Agrochemicals

In the agrochemical industry, **N-ethylethylenediamine** serves as a precursor for the synthesis of certain pesticides and herbicides.[5] By incorporating this diamine into the molecular structure, chemists can tailor the biological activity and selectivity of the final product.

Chelating Agents and Coordination Chemistry

The two nitrogen atoms in **N-ethylethylenediamine** can donate their lone pairs of electrons to form coordinate bonds with metal ions. This property makes it a useful bidentate ligand in coordination chemistry and a precursor for more complex chelating agents.[3][7] These complexes have applications in catalysis and materials science. For example, ruthenium(II) complexes incorporating **N-ethylethylenediamine** have been investigated for their potential to inhibit the growth of human ovarian cancer cell lines.

Polymer Science

N-Ethylethylenediamine can be used as a monomer or a cross-linking agent in the production of polymers.[5] Its bifunctional nature allows it to react with other monomers to form polymer chains or to link existing polymer chains together, thereby modifying the mechanical and thermal properties of the material.

Signaling Pathways and Biological Activity

Direct and specific signaling pathways for **N-ethylethylenediamine** itself are not extensively documented in the scientific literature. Its biological effects are generally understood to be mediated through the larger, more complex molecules that are synthesized from it.

However, the broader class of ethylenediamine derivatives has been shown to possess a range of biological activities.[10] For instance, as mentioned earlier, many antihistamines are ethylenediamine derivatives. Furthermore, certain N,N'-bis(2-hydroxybenzyl) ethylenediamine derivatives have demonstrated cytotoxic activity against human cancer cell lines, inducing cell cycle arrest and loss of mitochondrial membrane potential.

The biological activity of compounds derived from **N-ethylethylenediamine** is highly dependent on the overall molecular structure. The **N-ethylethylenediamine** moiety contributes to the molecule's steric and electronic properties, which in turn influence its interaction with biological targets such as enzymes and receptors.

Conclusion

N-Ethylethylenediamine, a seemingly simple diamine, has proven to be a compound of significant industrial and scientific importance. From its origins in the mid-20th-century exploration of substituted ethylenediamines to its current use in the synthesis of life-saving pharmaceuticals and advanced materials, it has remained a relevant and valuable chemical intermediate. The development of more efficient and environmentally friendly synthetic methods, such as the gas-phase catalytic reaction, ensures its continued availability for future innovations. For researchers and professionals in drug development and chemical synthesis, a thorough understanding of the properties, synthesis, and applications of **N-ethylethylenediamine** is essential for the creation of novel and improved products.

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References

- 1. US2654758A - Substituted ethylenediamine derivatives - Google Patents [patents.google.com]
- 2. pharmacy180.com [pharmacy180.com]
- 3. CAS 110-72-5: N-Ethylethylenediamine | CymitQuimica [cymitquimica.com]
- 4. nbinno.com [nbinno.com]
- 5. nbinno.com [nbinno.com]
- 6. N-Ethylethylenediamine | C₄H₁₂N₂ | CID 66071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. scbt.com [scbt.com]
- 8. CN102816071B - Synthesis method of N-ethyl ethylene diamine - Google Patents [patents.google.com]
- 9. CN103288649A - Synthetic method of N-ethyl ethylenediamine - Google Patents [patents.google.com]
- 10. Cytotoxic activity of N, N'-Bis (2-hydroxybenzyl) ethylenediamine derivatives in human cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
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